

# Application Notes and Protocols for Water Hardness Determination using Calmagite EDTA Titration

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## Compound of Interest

Compound Name: **Calmagite**  
Cat. No.: **B1663819**

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These application notes provide a detailed protocol for the determination of water hardness using a complexometric titration with ethylenediaminetetraacetic acid (EDTA) and **Calmagite** as the indicator. This method is a reliable and widely used analytical technique for quantifying the concentration of divalent metal ions, primarily calcium ( $\text{Ca}^{2+}$ ) and magnesium ( $\text{Mg}^{2+}$ ), which are the main contributors to water hardness.

## Principle of the Method

Complexometric titration is a type of volumetric analysis where the formation of a colored complex is used to indicate the endpoint of a titration.<sup>[1]</sup> In this application, EDTA, a hexadentate ligand, is used as the titrant.<sup>[2]</sup> EDTA forms very stable, colorless, 1:1 complexes with divalent metal ions like  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$ .<sup>[3][4]</sup>

The key steps are:

- The water sample is buffered to a pH of approximately 10.<sup>[2][5]</sup> This is the optimal pH for the formation of stable metal-EDTA complexes and for the proper functioning of the **Calmagite** indicator.<sup>[6]</sup> An ammonia-ammonium chloride buffer is typically used for this purpose.<sup>[7]</sup>
- A small amount of **Calmagite** indicator is added to the water sample. **Calmagite** is a metallochromic indicator that forms a wine-red complex with the  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  ions present

in the water.[7][8]

- The sample is then titrated with a standard solution of EDTA. The EDTA first reacts with the free  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  ions in the solution.
- Once all the free metal ions have been complexed by the EDTA, the EDTA then removes the metal ions that are bound to the **Calmagite** indicator.[7]
- This displacement causes the indicator to revert to its free, uncomplexed form, which is blue in color.[8] The sharp color change from wine-red to blue signals the endpoint of the titration. [9]

## Data Presentation

Table 1: Reagent and Solution Preparation

Reagent/Solution	Preparation	Concentration
Standard EDTA Solution	<p>Dissolve 3.723 g of analytical grade disodium EDTA dihydrate in deionized water and dilute to 1000 mL.[10]</p> <p>Standardize against a primary standard calcium carbonate solution.</p>	0.01 M
Calmagite Indicator	<p>Dissolve 0.05 g of Calmagite in 100 mL of deionized water.[11]</p> <p>Store in a dark, polyethylene bottle. The solution is stable for at least 12 months.[11]</p>	0.05% (w/v)
Buffer Solution (pH 10)	<p>Dissolve 16.9 g of ammonium chloride (<math>\text{NH}_4\text{Cl}</math>) in 143 mL of concentrated ammonium hydroxide (<math>\text{NH}_4\text{OH}</math>). Add 1.25 g of magnesium salt of EDTA and dilute to 250 mL with deionized water.[10]</p>	-
Standard Calcium Carbonate Solution	<p>Accurately weigh 1.000 g of anhydrous calcium carbonate (<math>\text{CaCO}_3</math>) and transfer to a 1000 mL volumetric flask. Add 1:1 HCl dropwise until the <math>\text{CaCO}_3</math> is completely dissolved. Add 200 mL of deionized water and boil for a few minutes to expel <math>\text{CO}_2</math>. Cool, add a few drops of methyl red indicator, and adjust the color to an intermediate orange with 3N <math>\text{NH}_4\text{OH}</math> or 1:1 HCl. Dilute to</p>	1.00 mg $\text{CaCO}_3$ /mL

the mark with deionized water.

[5][10]

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Table 2: Water Hardness Classification

Hardness Range (mg/L as CaCO <sub>3</sub> )	Classification
0 - 60	Soft
61 - 120	Moderately hard
121 - 180	Hard
> 180	Very hard

Source: This classification is widely used and cited in various water quality resources.[5][12]

## Experimental Protocols

### 3.1. Standardization of EDTA Solution

- Pipette 25.00 mL of the standard calcium carbonate solution into a 250 mL Erlenmeyer flask.
- Add 1-2 mL of the pH 10 buffer solution.
- Add 1-2 drops of **Calmagite** indicator solution. The solution should turn wine-red.
- Titrate with the prepared EDTA solution from a burette until the color changes from wine-red to blue.
- Record the volume of EDTA used.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the EDTA solution.

### 3.2. Titration of Water Sample

- Pipette a suitable volume (e.g., 50.00 mL or 100.00 mL) of the water sample into a 250 mL Erlenmeyer flask.[13]
- Add 1-2 mL of the pH 10 buffer solution.[10]
- Add 1-2 drops of **Calmagite** indicator solution.[5] If  $\text{Ca}^{2+}$  or  $\text{Mg}^{2+}$  ions are present, the solution will turn wine-red.
- Titrate with the standardized EDTA solution from a burette, with constant swirling, until the color changes from wine-red to a distinct blue.[14]
- Record the volume of EDTA solution used.
- Perform a blank titration using deionized water instead of the sample to account for any hardness in the reagents.[10] Subtract the blank volume from the sample titration volume.
- Repeat the titration with the water sample for precision.

### 3.3. Calculation of Water Hardness

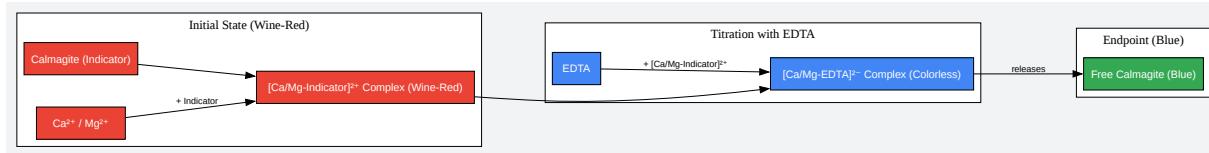
The total hardness of the water is calculated as mg/L of calcium carbonate ( $\text{CaCO}_3$ ) using the following formula:

$$\text{Total Hardness (as mg/L CaCO}_3) = (V \times M \times 100.09 \times 1000) / S$$

Where:

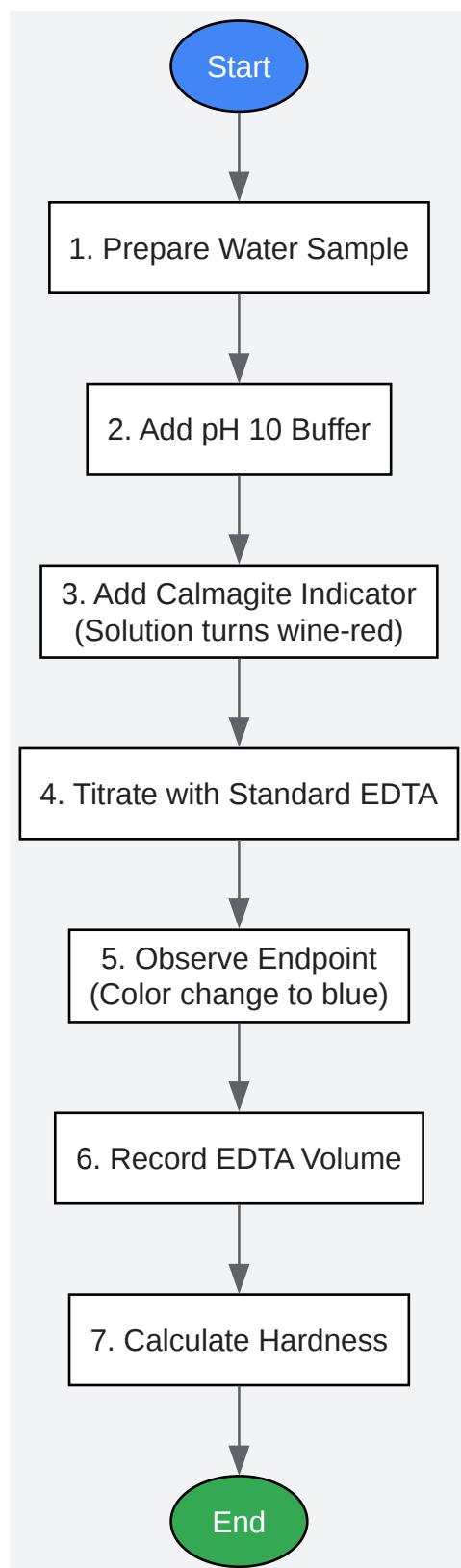
- $V$  = Volume of EDTA solution used for the sample (in L), corrected for the blank.
- $M$  = Molarity of the EDTA solution (in mol/L).
- 100.09 = Molar mass of  $\text{CaCO}_3$  (in g/mol ).
- 1000 = Conversion factor from g to mg.
- $S$  = Volume of the water sample taken (in L).

## Mandatory Visualizations



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Caption: Chemical reactions in **Calmagite** EDTA titration.

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